

3,3,5-Trimethylcyclohexylamine proper disposal procedures

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Compound of Interest

Compound Name: 3,3,5-Trimethylcyclohexylamine

Cat. No.: B096197

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Proper disposal of **3,3,5-Trimethylcyclohexylamine** is critical due to its hazardous properties, including flammability and severe corrosivity to skin and eyes.[1] Adherence to strict safety protocols and regulatory requirements is essential to protect personnel and the environment. This guide provides detailed procedures for the safe handling and disposal of this chemical, tailored for research, scientific, and drug development professionals.

Safety and Hazard Summary

3,3,5-Trimethylcyclohexylamine is a flammable liquid and vapor that causes severe skin burns and eye damage.[1] It is harmful if swallowed and may cause an allergic skin reaction. Therefore, handling and disposal require robust safety measures, including the use of appropriate Personal Protective Equipment (PPE) and adherence to local and national hazardous waste regulations.

Chemical and Physical Properties

The following table summarizes key quantitative data for **3,3,5-Trimethylcyclohexylamine** and its common isomer mixture, Isophorone Diamine.

Property	Value
Molecular Formula	C9H19N
Molecular Weight	141.25 g/mol
Boiling Point	247 °C (lit.)
Melting Point	10 °C (lit.)
Flash Point	>230 °F (>110 °C)
Density	0.924 g/mL at 20 °C (lit.)
Vapor Pressure	0.02 hPa at 20 °C
log Kow	0.99 (Indicates low bioaccumulation potential)[2]
Toxicity to Fish (LC50)	110 mg/l for <i>Leuciscus idus</i> (Golden orfe) over 96 hours

Note: Some data corresponds to the related compound Isophorone Diamine (CAS 2855-13-2), which is an isomer mixture containing **3,3,5-trimethylcyclohexylamine**. [3]

Step-by-Step Disposal Protocol

Disposal of **3,3,5-Trimethylcyclohexylamine** must be conducted as hazardous waste. Do not discharge it into sewer systems or the environment. [1]

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Eye/Face Protection: Wear chemical safety goggles and a face shield. [4]
- Skin Protection: Wear chemical-impermeable gloves (e.g., nitrile rubber) and protective clothing to prevent any skin contact. [1][4]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator. [1]
- Ventilation: Handle the chemical in a well-ventilated area, preferably within a chemical fume hood. [1]

- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and explosion-proof equipment.[1]

2. Waste Collection and Storage:

- Container: Collect waste **3,3,5-Trimethylcyclohexylamine** in its original container or a suitable, properly labeled, and tightly closed chemical waste container.[1]
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name: "**3,3,5-Trimethylcyclohexylamine**". Mark the container to indicate its hazards, such as "Corrosive" and "Flammable".
- Storage: Store the waste container in a designated, locked-up, cool, dry, and well-ventilated area, away from incompatible materials.[1][5] Do not mix with other waste streams.

3. Spill and Leak Management:

- Containment: In case of a spill, prevent further leakage if it is safe to do so.[1] Evacuate personnel to a safe area.
- Cleanup: Remove all ignition sources.[1] Collect the spilled material using spark-proof tools and an inert absorbent material.
- Disposal of Cleanup Materials: Place the absorbed material and contaminated items into a suitable container for disposal as hazardous waste, in accordance with appropriate laws and regulations.[1]

4. Final Disposal Procedure:

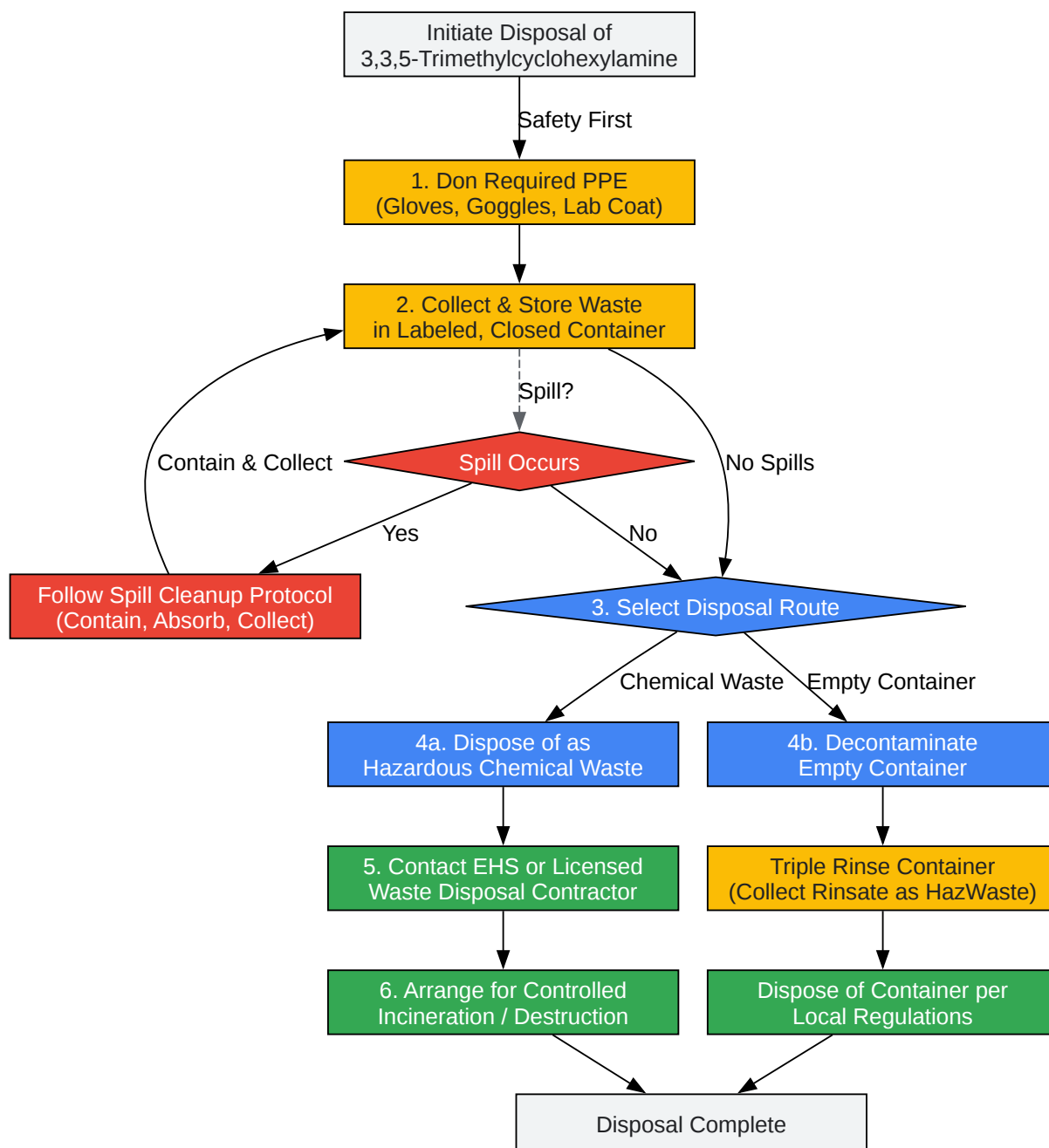
- Professional Disposal: The material must be disposed of by a licensed chemical destruction facility or through controlled incineration with flue gas scrubbing.[1]
- Regulatory Compliance: Dispose of the contents and container in accordance with all applicable local, state, and federal laws and regulations.[1] Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.

5. Contaminated Packaging Disposal:

- **Uncleaned Containers:** Handle uncleaned containers in the same manner as the product itself.
- **Decontamination:** Containers can be triple-rinsed with a suitable solvent. The rinsate must be collected and managed as acute hazardous waste.^[6]
- **Final Disposal of Packaging:** After proper decontamination, the packaging can be offered for recycling or reconditioning. Alternatively, it can be punctured to render it unusable and disposed of in a sanitary landfill, if permitted by local regulations. Combustible packaging materials may be incinerated.^[1]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3,3,5-Trimethylcyclohexylamine**.



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